

Pentafluorobenzenesulfonyl Fluorescein: A Technical Guide for Researchers

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Compound of Interest

Compound Name: Pentafluorobenzenesulfonyl
fluorescein

Cat. No.: B026126

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Pentafluorobenzenesulfonyl fluorescein is a highly selective fluorescent probe for the detection of hydrogen peroxide (H_2O_2). It operates through a non-oxidative mechanism, offering significant advantages over traditional reactive oxygen species (ROS) probes. This technical guide provides an in-depth overview of its properties, mechanism, and applications, with a focus on experimental protocols and data presentation for research and development.

Pentafluorobenzenesulfonyl fluorescein itself is non-fluorescent. Its activation relies on the specific perhydrolysis of its sulfonyl linkage by hydrogen peroxide. This reaction releases the highly fluorescent molecule, fluorescein, enabling the quantification of H_2O_2 levels in various biological systems, including whole cells.[1][2] Its selectivity for H_2O_2 over other ROS, such as hydroxyl radical, superoxide anion, and singlet oxygen, makes it a valuable tool for studying oxidative stress and related signaling pathways.[2][3]

Core Properties

The fundamental physicochemical properties of **Pentafluorobenzenesulfonyl fluorescein** are summarized in the table below, providing essential information for its use in experimental settings.

Property	Value	Reference
CAS Number	728912-45-6	[2]
Molecular Formula	C ₂₆ H ₁₁ F ₅ O ₇ S	[2]
Formula Weight	562.4 g/mol	[2]
Purity	≥98%	[2]
Excitation Wavelength (λ _{ex})	485 ± 20 nm	[2]
Emission Wavelength (λ _{em})	530 ± 25 nm	[2]
Appearance	Crystalline solid	[3]
Storage	-20°C	[3]
Stability	≥ 4 years at -20°C	[3]

Solubility

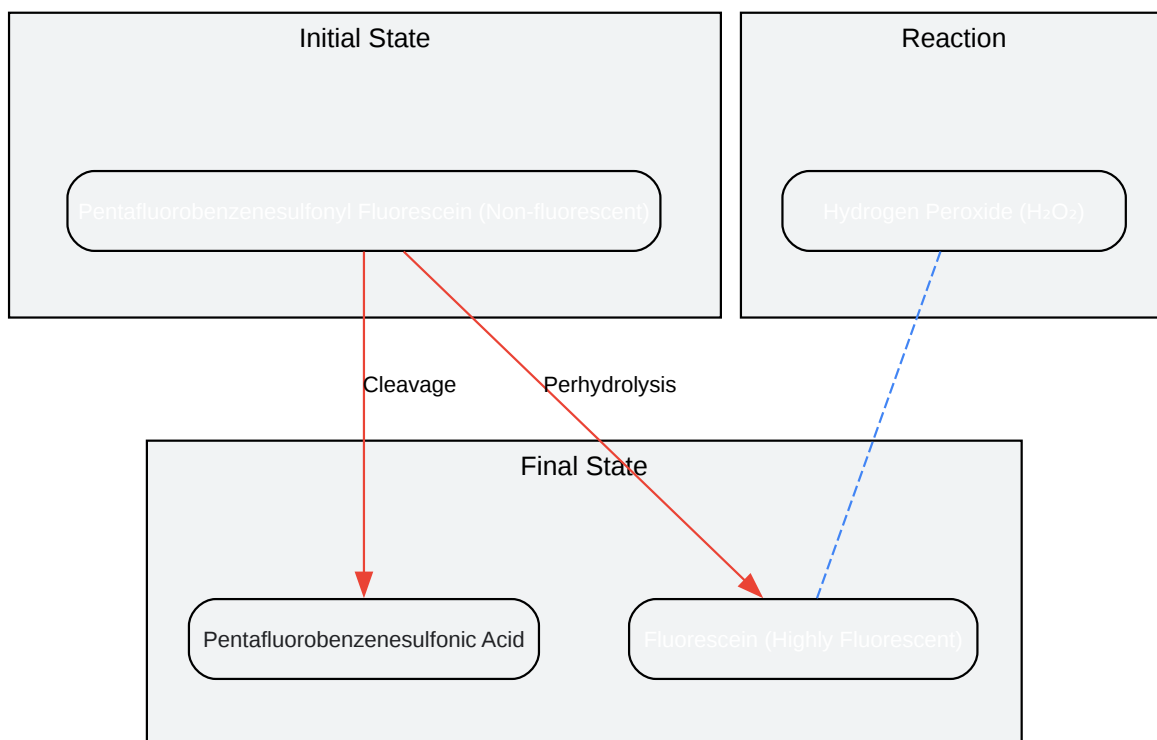
Proper dissolution of the probe is critical for accurate and reproducible experimental results.

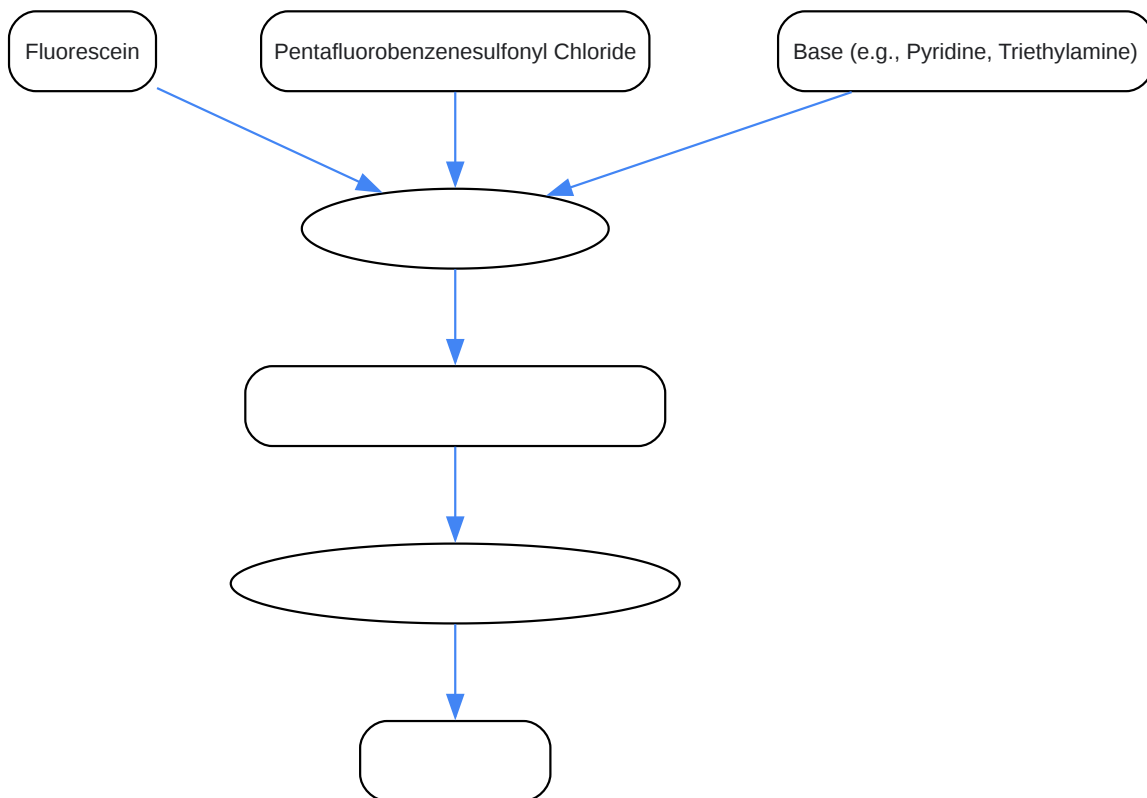
Solvent	Solubility	Reference
Dimethylformamide (DMF)	~30 mg/mL	[3]
Dimethyl sulfoxide (DMSO)	~30 mg/mL	[3]
Ethanol	~20 mg/mL	[3]
1:1 DMSO:PBS (pH 7.2)	~0.25 mg/mL	[3]

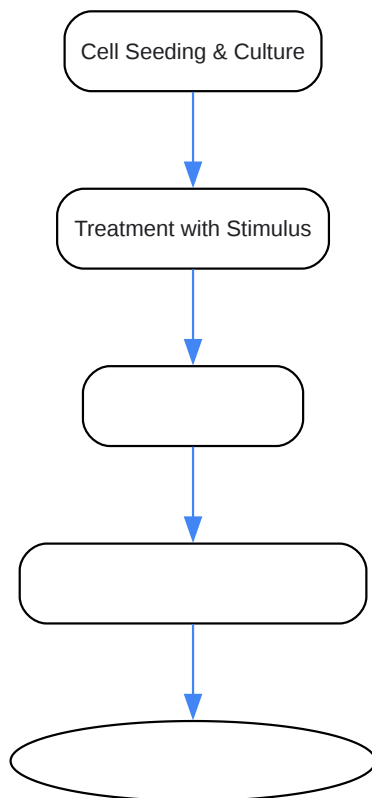
Note: For aqueous buffers, it is recommended to first dissolve the compound in DMSO and then dilute with the aqueous buffer. Aqueous solutions are not recommended for storage for more than one day.[3]

Mechanism of Action

The detection of hydrogen peroxide by **Pentafluorobenzenesulfonyl fluorescein** is a "turn-on" fluorescence mechanism based on the cleavage of a sulfonyl ester linkage.







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